

An In-depth Technical Guide to 17:0-20:3 PG-d5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 17:0-20:3 PG-d5

CAS No.: 2342575-52-2

Cat. No.: B15554051

[Get Quote](#)

This technical guide provides a comprehensive overview of the physicochemical properties and applications of **17:0-20:3 PG-d5**, a deuterated phosphatidylglycerol. It is intended for researchers, scientists, and professionals in drug development and lipidomics who utilize stable isotope-labeled internal standards for mass spectrometry-based quantification.

Physicochemical Properties

17:0-20:3 PG-d5, also known as 1-heptadecanoyl-2-eicosatrienoyl-sn-glycero(d5)-3-phospho-(1'-rac-glycerol)(sodium salt), is a synthetic, deuterated phospholipid.[1][2] The five deuterium atoms are located on the glycerol backbone, which provides a distinct mass shift for use as an internal standard in mass spectrometry.[3]

The molecular formula of **17:0-20:3 PG-d5** is C₄₃H₇₃D₅NaO₁₀P.[1][2][4] It has a molecular weight of approximately 814.07 g/mol.[1][5] This compound is typically supplied as a solution with a purity of over 99% and should be stored at -20°C.[2]

Quantitative Data Summary

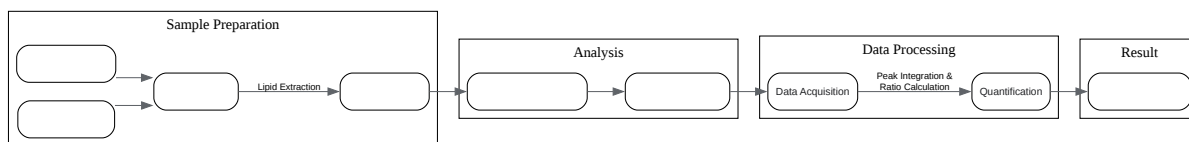
Property	Value	References
Molecular Formula	C43H73D5NaO10P	[1][2][4]
Molecular Weight	814.07 g/mol	[1][5]
Alternate Molecular Weight	814.08 g/mol	[2][4][6]
Exact Mass	813.55	[2]
CAS Number	2936622-53-4 or 2342575-52-2	[1][2][4][5]
Purity	>99%	[2]
Storage Temperature	-20°C	[2]
Percent Composition	C: 63.44%, H: 10.28%, Na: 2.82%, O: 19.65%, P: 3.80%	[2]

Application in Lipidomics

17:0-20:3 PG-d5 serves as a crucial internal standard in lipidomics research, particularly in quantitative analyses using mass spectrometry.[3][6][7][8][9] The incorporation of five deuterium atoms provides a known, stable isotope signature that allows for the accurate quantification of endogenous, non-labeled phosphatidylglycerols and other lipid species in complex biological samples.[3]

Experimental Workflow:

In a typical lipidomics workflow, a known amount of **17:0-20:3 PG-d5** is spiked into a biological sample (e.g., plasma, serum, tissue homogenate) prior to lipid extraction.[6] Following extraction and separation, typically by liquid chromatography, the sample is analyzed by mass spectrometry. The signal intensity of the endogenous lipid of interest is then compared to the signal intensity of the deuterated internal standard. This ratio is used to calculate the absolute or relative abundance of the endogenous lipid, correcting for variations in sample preparation and instrument response.



[Click to download full resolution via product page](#)

A generalized workflow for quantitative lipidomics using an internal standard.

Experimental Protocols

While specific, detailed experimental protocols for the use of **17:0-20:3 PG-d5** are proprietary to individual research laboratories and analytical platforms, its application is noted in established lipidomics methodologies such as Hydrophilic Interaction Liquid Chromatography-Tandem Mass Spectrometry (HILIC-MS/MS) and Ozone-Induced Dissociation (OzID) mass spectrometry.[6][8] In these methods, **17:0-20:3 PG-d5** is included in a mixture of internal standards to enable the quantification and structural elucidation of a wide range of lipid species.

Signaling Pathways

As a synthetic, deuterated lipid, **17:0-20:3 PG-d5** is not known to be involved in endogenous signaling pathways. Its primary utility is as an analytical tool for the study of naturally occurring lipids that may have roles in cellular signaling.

In summary, **17:0-20:3 PG-d5** is a well-characterized, high-purity, deuterated phospholipid that is an essential tool for accurate and precise quantification of lipids in complex biological matrices by mass spectrometry. Its defined molecular weight and isotopic enrichment make it an ideal internal standard for advanced lipidomics research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 17:0-20:3 PG-d5, Avanti, 2936622-53-4, 858132L, Sigma-Aldrich [sigmaaldrich.com]
- 2. avantiresearch.com [avantiresearch.com]
- 3. lipidmaps.org [lipidmaps.org]
- 4. isotope.bocsci.com [isotope.bocsci.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. scholarlypublications.universiteitleiden.nl [scholarlypublications.universiteitleiden.nl]
- 7. sigmaaldrich.cn [sigmaaldrich.cn]
- 8. researchgate.net [researchgate.net]
- 9. Four-dimensional trapped ion mobility spectrometry lipidomics for high throughput clinical profiling of human blood samples - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 17:0-20:3 PG-d5]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15554051/docs#an-in-depth-technical-guide-to-17-0-20-3-pg-d5>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)